

Essential Safety and Operational Guide for Psoralen-triethylene glycol azide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Psoralen-triethylene glycol azide*

Cat. No.: *B15558944*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive compounds like **Psoralen-triethylene glycol azide**. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to foster a secure research environment.

Chemical Identifier:

- Substance Name: 4,5',8-Trimethylpsoralen-4'-methyldiamino-TEG azide
- Synonyms: Psoralen-TEG azide
- CAS No.: 1352815-11-2

Hazard Summary

Psoralen-triethylene glycol azide presents multiple health risks. It is categorized as a substance that causes severe skin burns and serious eye damage.^[1] Furthermore, it is harmful if swallowed and is suspected of causing cancer.^[1] Due to its azide group, it should be handled with an awareness of the potential explosive nature of azide compounds, which can be sensitive to shock, friction, and heat.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is crucial when handling this compound. The following table summarizes the required PPE.

PPE Category	Specification
Eye Protection	Chemical splash goggles that meet ANSI Z.87.1 standards are mandatory. A face shield should be worn over safety glasses when there is a risk of splashing or explosion.[2]
Hand Protection	Double gloving is recommended. A chemical-resistant outer glove (e.g., nitrile) should be worn over a more robust inner glove. For azides of high toxicity, Silver Shield™ gloves under nitrile gloves are advised.[2][3] Gloves must be inspected before each use and disposed of properly after handling.
Body Protection	A fully buttoned lab coat must be worn. For situations with a higher risk of exposure to liquid suspensions or dry particles, Tyvek sleeves and/or gowns are recommended.[4]
Respiratory Protection	A NIOSH-approved respirator is required when engineering controls are insufficient or during spill clean-up.[1] All work with solid Psoralen-triethylene glycol azide or solutions with a concentration greater than 5% should be conducted in a certified chemical fume hood.[5]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical to minimize exposure and mitigate risks.

- Preparation and Hazard Assessment:
 - Before beginning any work, thoroughly review the Safety Data Sheet (SDS).[5]
 - Ensure all personnel are trained on the specific hazards of **Psoralen-triethylene glycol azide** and the emergency procedures.

- Verify that a certified chemical fume hood and a blast shield are available and functioning correctly.[\[2\]](#)[\[6\]](#)
- Keep the work area clear of unnecessary chemicals and equipment.
- Handling the Compound:
 - Conduct all manipulations of the compound within a chemical fume hood with the sash positioned as low as possible.[\[6\]](#)
 - Place a blast shield between the user and the experimental setup.[\[2\]](#)
 - Use non-sparking tools, such as plastic or ceramic spatulas, for weighing and transferring the solid material to avoid friction that could lead to decomposition.[\[6\]](#)
 - Work with the smallest feasible quantities of the material.
 - Keep the container tightly closed when not in use and store it in a dry, well-ventilated place at the recommended storage temperature of -20°C, protected from light.[\[1\]](#)
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[1\]](#)
 - Decontaminate all surfaces and equipment that may have come into contact with the chemical.
 - Properly dispose of all contaminated PPE as hazardous waste.

Emergency Procedures

- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water/shower for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[\[1\]](#)

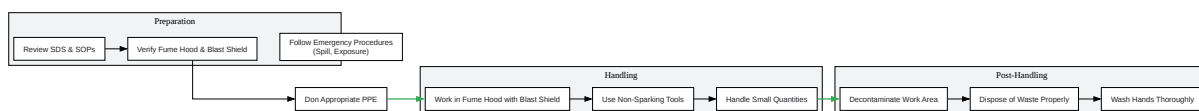
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor immediately.[\[1\]](#)
- If Swallowed: Rinse the mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[\[1\]](#)
- In Case of a Spill: Evacuate the area. For small spills, if trained, use non-sparking tools and an inert absorbent material for cleanup. Do not use a HEPA vacuum.[\[4\]](#) Place the waste in a sealed, non-metal container for disposal. For large spills, or if you are not trained, contact your institution's environmental health and safety department immediately.

Disposal Plan

Proper disposal is critical to prevent environmental contamination and accidental explosions.

- Unused Product: Offer surplus and non-recyclable solutions to a licensed disposal company. This material can be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
- Contaminated Materials: Dispose of contaminated packaging and PPE as unused product in a suitable, closed container.[\[1\]](#)
- Aqueous Waste: Under no circumstances should azide solutions be poured down the drain. They can react with lead or copper plumbing to form highly explosive metal azides.[\[3\]](#) Dilute aqueous solutions (5% or less) can be deactivated by reacting with nitrous acid in a chemical fume hood. The resulting solution must be neutralized to a pH of 6-9 before being disposed of as hazardous waste.[\[3\]](#)

Workflow for Safe Handling of Psoralen-triethylene glycol azide



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biosearchtech.a.bigcontent.io [biosearchtech.a.bigcontent.io]
- 2. benchchem.com [benchchem.com]
- 3. chemistry.unm.edu [chemistry.unm.edu]
- 4. safety.duke.edu [safety.duke.edu]
- 5. benchchem.com [benchchem.com]
- 6. ehs.wisc.edu [ehs.wisc.edu]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Psoralen-triethylene glycol azide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15558944#personal-protective-equipment-for-handling-psoralen-triethylene-glycol-azide\]](https://www.benchchem.com/product/b15558944#personal-protective-equipment-for-handling-psoralen-triethylene-glycol-azide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com